Application Notes: Quantitative Analysis of N-(Cyclohexylthio)phthalimide in Rubber Compounds

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Compound of Interest

Compound Name:	*N-(Cyclohexylthio)phthalimide*
CAS No.:	*17796-82-6*
Cat. No.:	*B105297*

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Introduction

N-(Cyclohexylthio)phthalimide (CTP), CAS No. 17796-82-6, is a highly effective pre-vulcanization inhibitor (PVI) or anti-scorching agent widely used in the rubber industry. It delays the onset of sulfur vulcanization, allowing for safer processing of rubber compounds at elevated temperatures without premature cross-linking (scorch). Accurate quantification of CTP in both uncured and cured rubber compounds is critical for ensuring consistent processing behavior, optimizing cure characteristics, and guaranteeing the quality and performance of the final rubber product.

This document provides detailed protocols for two primary analytical methods for the quantification of CTP in rubber matrices: High-Performance Liquid Chromatography with UV detection (HPLC-UV) following solvent extraction, and Pyrolysis-Gas Chromatography-Mass Spectrometry (Py-GC-MS).

General Analytical Workflow

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The quantification of CTP from a rubber matrix involves several key stages, from initial sample preparation to final data analysis. The specific steps vary depending on the chosen analytical technique, as illustrated in the workflow below.

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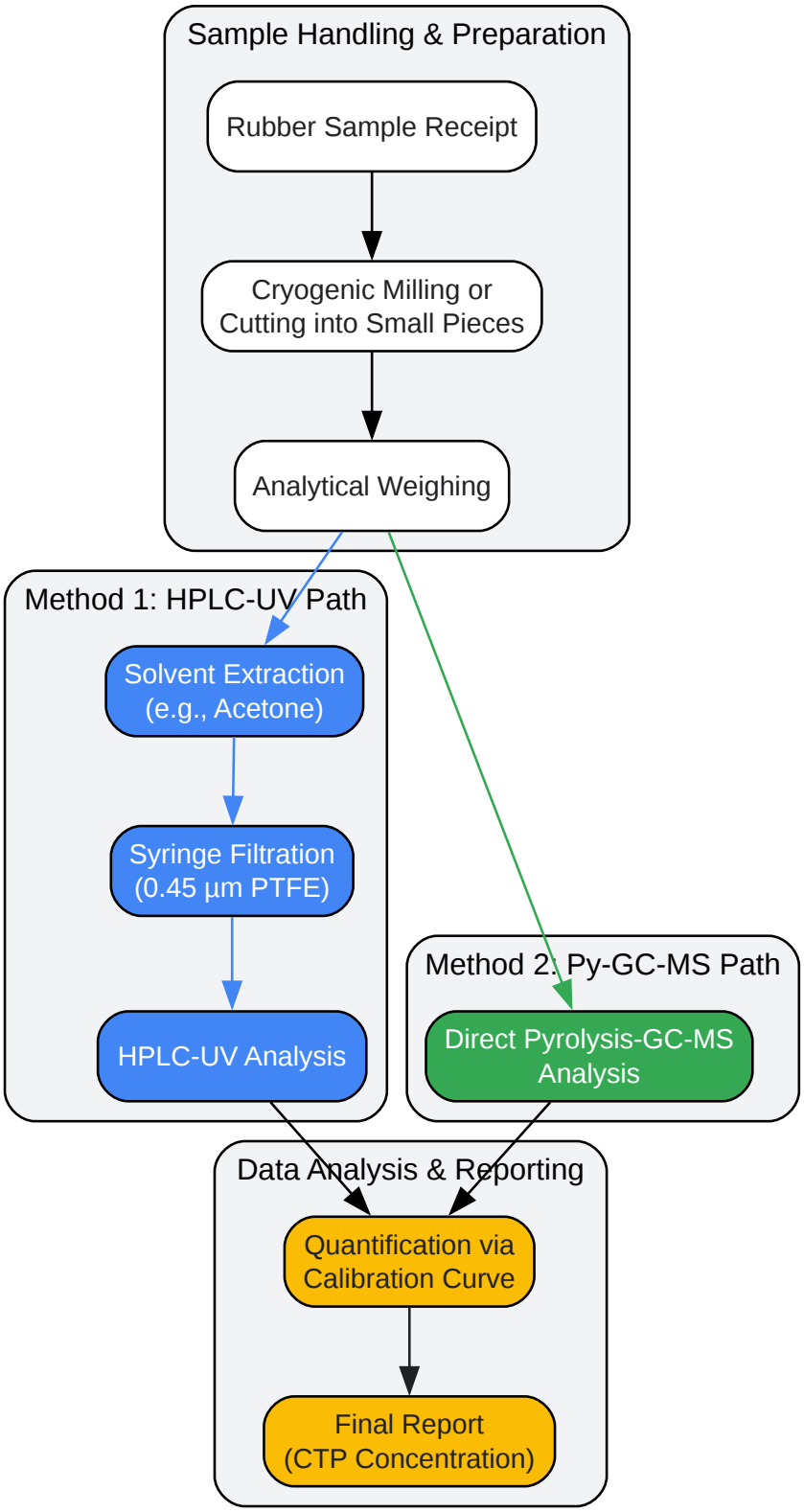

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Figure 1. General experimental workflow for the quantification of CTP in rubber.

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Method 1: High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

Principle: This method involves the extraction of CTP from the rubber matrix using a suitable organic solvent. The resulting extract is then analyzed by reverse-phase HPLC. CTP is separated from other extractable components on a C18 column and quantified using a UV detector, typically at 230 nm.

Experimental Protocol

3.1.1. Materials and Reagents

- **N-(Cyclohexylthio)phthalimide** (CTP) analytical standard (≥99% purity)
- Acetone (HPLC grade)
- Acetonitrile (HPLC grade)
- Deionized water (18.2 MΩ·cm)
- Phosphoric acid (reagent grade)
- PTFE syringe filters (0.45 µm)

3.1.2. Sample Preparation (Solvent Extraction)

- Obtain a representative sample of the rubber compound.
- If the rubber is cured, cryogenically mill the sample into a fine powder. For uncured rubber, cut the sample into small pieces (approx. 1 mm^3). This increases the surface area for efficient extraction.[1]
- Accurately weigh approximately 2 grams of the prepared rubber sample into a 50 mL glass vial.
- Add 20 mL of acetone to the vial.

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- Seal the vial and place it in an ultrasonic bath for 60 minutes at 50-60°C to facilitate extraction.
- Allow the solution to cool to room temperature. Let the rubber particles and fillers settle.
- Carefully draw the supernatant (extract) and filter it through a 0.45 µm PTFE syringe filter into a clean HPLC vial.

3.1.3. Standard Preparation

- Stock Standard (1000 µg/mL): Accurately weigh 50 mg of CTP standard and dissolve it in a 50 mL volumetric flask with acetone.
- Working Standards: Prepare a series of working standards (e.g., 5, 10, 25, 50, 100 µg/mL) by serial dilution of the stock standard with acetone. These will be used to construct the calibration curve.

3.1.4. HPLC-UV Instrumental Conditions

- Instrument: Standard HPLC system with UV/Vis detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).[2]
- Mobile Phase: Acetonitrile and water (e.g., 70:30 v/v), with 0.1% phosphoric acid added to the aqueous phase.[3]
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 µL.
- Column Temperature: 30°C.
- Detection Wavelength: 230 nm.[2]
- Run Time: Approximately 10-15 minutes (adjust as needed to ensure elution of CTP and any interfering peaks).

3.1.5. Quantification

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- Inject the series of working standards to generate a calibration curve of peak area versus concentration.
- Inject the prepared sample extracts.
- Calculate the concentration of CTP in the sample extract using the linear regression equation from the calibration curve.
- Determine the final concentration of CTP in the original rubber sample (e.g., in % w/w or mg/kg) using the following formula:

  Crubber = (Cextract × Vsolvent) / Wsample

  Where:

  - Crubber is the concentration of CTP in the rubber sample.
  - Cextract is the concentration from the calibration curve (µg/mL).
  - Vsolvent is the volume of extraction solvent (mL).
  - Wsample is the weight of the rubber sample (g).

Data Presentation and Method Validation

The HPLC-UV method should be validated to ensure its performance is suitable for the intended application. Key validation parameters are summarized below with typical acceptance criteria.

Table 1. Typical Validation Parameters for HPLC-UV Quantification of CTP.

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Parameter	Typical Specification	Description
Linearity (R^2)	**≥ 0.999**	**Correlation coefficient for the calibration curve across the specified range.**
Range	5 - 100 µg/mL	The concentration interval where the method is precise, accurate, and linear.
Limit of Detection (LOD)	~0.5 µg/mL	The lowest concentration of analyte that can be reliably detected.
Limit of Quantitation (LOQ)	~1.5 µg/mL	The lowest concentration of analyte that can be quantified with acceptable precision and accuracy.
Accuracy (Recovery)	95 - 105%	The closeness of the measured value to the true value, assessed by spiking blank rubber matrix with known amounts of CTP.

| Precision (RSD) | ≤ 2.0% | The closeness of agreement between a series of measurements, expressed as Relative Standard Deviation for replicate injections. |

Method 2: Pyrolysis-Gas Chromatography-Mass Spectrometry (Py-GC-MS)

Principle: This technique is a powerful tool for analyzing intractable materials like vulcanized rubber, as it often requires no solvent extraction.[4][5] A small amount of the rubber sample is heated rapidly to a high temperature (pyrolyzed) in an inert atmosphere. The additives, including CTP, are thermally desorbed and transferred directly into the GC-MS system. CTP is then separated chromatographically and identified and quantified by the mass spectrometer.

Experimental Protocol

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4.1.1. Materials and Reagents

- **N-(Cyclohexylthio)phthalimide** (CTP) analytical standard (≥99% purity)
- Dichloromethane or Acetone (for standard preparation)
- Blank rubber matrix (a similar rubber compound known to be free of CTP, for calibration)

4.1.2. Sample Preparation

- Cut a small, homogeneous piece of the rubber sample (approximately 0.5 - 1.0 mg).[6]
- Accurately weigh the sample and place it into a pyrolysis sample cup (eco-cup). No other pretreatment is required.[6]

4.1.3. Standard Preparation

- Prepare a stock solution of CTP in a suitable solvent (e.g., 1000 µg/mL in dichloromethane).
- Prepare working standards by spiking known amounts of the CTP stock solution onto pre-weighed blank rubber samples in pyrolysis cups.
- Allow the solvent to evaporate completely before analysis, leaving the CTP standard deposited on the blank rubber matrix. This helps to mimic the sample matrix effects during pyrolysis.

4.1.4. Py-GC-MS Instrumental Conditions

- Instrument: A pyrolysis unit interfaced directly with a GC-MS system.
- Pyrolysis Program:
  - Thermal Desorption Zone: Ramp from 100°C to 320°C at 20°C/min. This temperature range is typically sufficient to desorb additives like CTP without pyrolyzing the polymer backbone.[6]
  - Note: An initial Evolved Gas Analysis (EGA) can be performed to determine the optimal desorption temperature for CTP from the specific rubber matrix.

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- GC Conditions:
  - Injector Temperature: 300°C.
  - Column: DB-5ms or similar non-polar capillary column (e.g., 30 m x 0.25 mm, 0.25 µm film thickness).[4]
  - Carrier Gas: Helium at a constant flow of 1.0 mL/min.
  - Oven Program: Start at 75°C (hold 1 min), ramp at 10°C/min to 280°C (hold 10 min).[4]
- MS Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Source Temperature: 230°C.
  - Mass Range: Scan from m/z 40 to 450.
  - Identification: Confirm CTP identity by matching its retention time and mass spectrum against a pure standard or a reference library (e.g., NIST).[7]

4.1.5. Quantification

- Analyze the prepared standards (CTP-spiked blank rubber) to generate a calibration curve of peak area versus the mass of CTP.
- Analyze the unknown rubber samples.
- The mass of CTP in the sample is determined from the calibration curve.
- Calculate the final concentration (% w/w) using the following formula:

  Crubber (%) = (mCTP / msample) × 100

  Where:
  - mCTP is the mass of CTP from the calibration curve (µg).

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- msample is the mass of the rubber sample pyrolyzed (µg).

Data Presentation and Method Validation

Py-GC-MS methods should be validated to ensure reliable quantification.

Table 2. Typical Validation Parameters for Py-GC-MS Quantification of CTP.

Parameter	Typical Specification	Description
Linearity (R^2)	**≥ 0.998**	**Correlation coefficient for the calibration curve using matrix-matched standards.**
Range	0.05 - 2.0% (w/w)	The concentration interval in the solid sample where the method is valid.
Limit of Detection (LOD)	~0.01% (w/w)	The lowest concentration in the solid that can be reliably detected.
Limit of Quantitation (LOQ)	~0.03% (w/w)	The lowest concentration in the solid that can be quantified with acceptable precision and accuracy.
Accuracy (Recovery)	90 - 110%	Assessed by analyzing a blank rubber matrix spiked with known amounts of CTP at different levels.

| Precision (RSD) | ≤ 5.0% | Relative Standard Deviation for replicate analyses of a homogeneous rubber sample. |

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